

An In-depth Technical Guide to the Isomers of C₉H₁₁NO₂

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8-Methoxy-3,4-dihydro-2H-benzo[b][1,4]oxazine

CAS No.: 151328-20-0

Cat. No.: B115536

[Get Quote](#)

This guide provides a comprehensive technical overview of the prominent chemical isomers corresponding to the molecular formula C₉H₁₁NO₂. Designed for researchers, scientists, and professionals in drug development, this document delves into the synthesis, analytical characterization, and biological significance of these compounds, with a focus on Phenylalanine, Ethyl 4-aminobenzoate (Benzocaine), and Ethyl 3-aminobenzoate.

Introduction to C₉H₁₁NO₂ Isomers

The molecular formula C₉H₁₁NO₂ represents a diverse group of structural isomers, each exhibiting unique chemical and physical properties that give rise to a wide array of biological activities and industrial applications.^{[1][2][3][4][5]} Structural isomers are compounds that share the same molecular formula but differ in the connectivity of their atoms.^{[4][5][6]} This structural variance is the basis for their distinct functionalities, ranging from essential amino acids vital for life to widely used local anesthetics.

This guide will focus on three particularly significant isomers: the essential amino acid L-Phenylalanine, and the synthetic compounds Ethyl 4-aminobenzoate (Benzocaine) and Ethyl 3-

aminobenzoate. A brief overview of other notable isomers is also presented to provide a broader context of the chemical space occupied by C₉H₁₁NO₂.

A selection of other structural isomers of C₉H₁₁NO₂ includes:

- Ammonium cinnamate[1][2]
- Ethenzamide[1][2]
- Methylenedioxyphenethylamine[1][2]
- Metolcarb[1][2]
- Norsalsolinol[1][2]
- Parapropamol[1][2]

Section 1: Phenylalanine - The Essential Amino Acid

Phenylalanine is an α -amino acid that is a fundamental building block of proteins. It is an essential amino acid for humans, meaning it cannot be synthesized by the body and must be obtained from the diet.[7]

Chemical Properties and Characterization

Phenylalanine is a nonpolar amino acid due to its hydrophobic benzyl side chain. This aromatic nature contributes to its ultraviolet (UV) absorbance at approximately 257 nm.

Property	Value	Source
IUPAC Name	(2S)-2-amino-3-phenylpropanoic acid	[8]
Molecular Weight	165.19 g/mol	[9]
Melting Point	283 °C (decomposes)	[9]
Solubility in Water	29.6 g/L at 25 °C	[9]
pKa (α -COOH)	1.83	[9]
pKa (α -NH ₃ ⁺)	9.13	[9]

Spectroscopic Data:

- ¹H NMR (D₂O, 400 MHz): δ 7.43-7.31 (m, 5H, Ar-H), 3.99 (t, J=6.2 Hz, 1H, α -H), 3.29 (dd, J=14.2, 6.2 Hz, 1H, β -H), 3.13 (dd, J=14.2, 6.2 Hz, 1H, β -H).
- ¹³C NMR (D₂O, 101 MHz): δ 175.5 (C=O), 137.4 (Ar-C), 129.6 (Ar-CH), 129.4 (Ar-CH), 127.8 (Ar-CH), 56.4 (α -C), 38.1 (β -C).
- IR (KBr, cm⁻¹): 3443 (O-H stretch), 3068 (N-H stretch), 3034 (C-H aromatic stretch), 1608 (N-H bend), 1587 (C=O stretch), 1496, 1455 (aromatic C=C stretch).[10]

Synthesis of Phenylalanine

While L-Phenylalanine is primarily produced for industrial purposes through microbial fermentation using engineered strains of Escherichia coli, classical organic synthesis methods are important for laboratory-scale preparations and for the synthesis of non-natural derivatives. [8]

This method involves the condensation of an N-acylglycine with an aromatic aldehyde, in this case, benzaldehyde, to form an azlactone. Subsequent reduction and hydrolysis yield the desired amino acid.[2][11]

Experimental Protocol: Erlenmeyer-Plöchl Synthesis of Phenylalanine

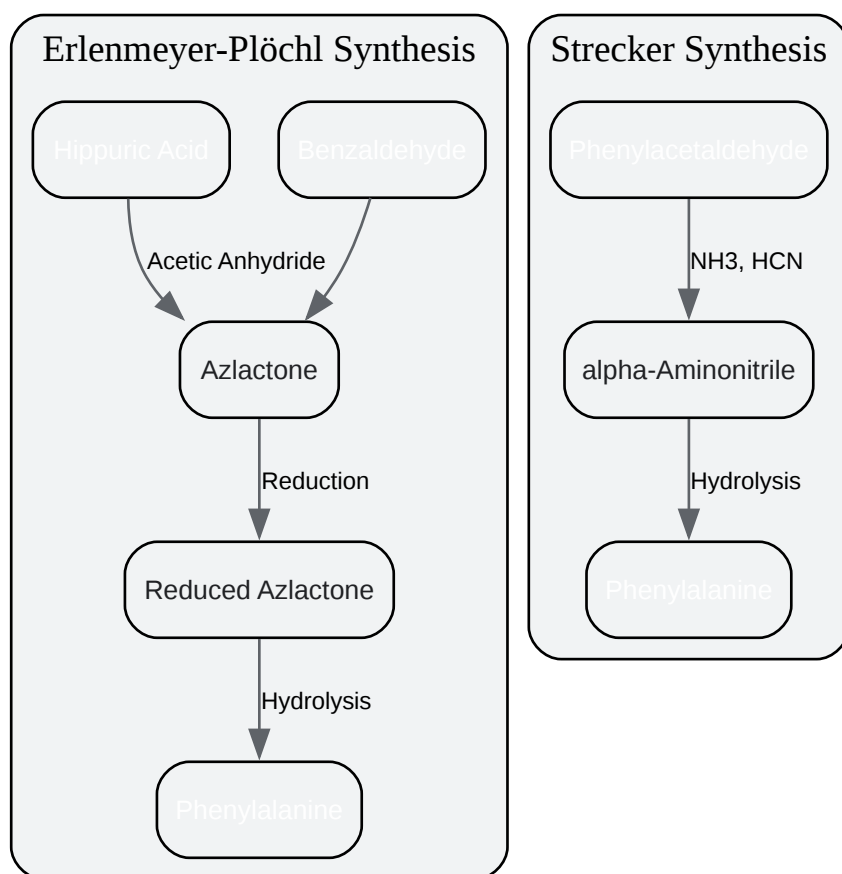
- **Azlactone Formation:** A mixture of hippuric acid, benzaldehyde, acetic anhydride, and sodium acetate is heated. The hippuric acid first cyclizes to form 2-phenyl-5-oxazolone. This intermediate then undergoes a Perkin-type condensation with benzaldehyde to yield the azlactone, 4-benzylidene-2-phenyl-5(4H)-oxazolone.^{[11][12]}
- **Reduction and Hydrolysis:** The azlactone is then subjected to reduction, typically with a reducing agent like red phosphorus and hydriodic acid, which reduces the double bond and opens the lactone ring.
- **Hydrolysis:** The resulting N-benzoylphenylalanine is hydrolyzed with an acid or base to remove the benzoyl protecting group, yielding phenylalanine.

The Strecker synthesis is a versatile method for producing amino acids from aldehydes. For phenylalanine, the starting material is phenylacetaldehyde.^[10]

Experimental Protocol: Strecker Synthesis of Phenylalanine

- **Formation of α -aminonitrile:** Phenylacetaldehyde is reacted with ammonia and hydrogen cyanide (or a source of cyanide such as sodium cyanide followed by acidification) to form an α -aminonitrile.^{[8][13][14]}
- **Hydrolysis:** The α -aminonitrile is then hydrolyzed, typically under acidic or basic conditions, to convert the nitrile group into a carboxylic acid, yielding a racemic mixture of D- and L-phenylalanine.^[14]

Diagram of Phenylalanine Synthesis Pathways



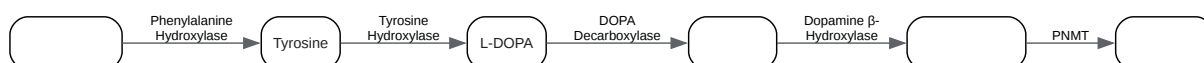
[Click to download full resolution via product page](#)

Caption: Overview of Erlenmeyer-Plöchl and Strecker syntheses for Phenylalanine.

Biological Activity and Signaling Pathways

L-Phenylalanine is a precursor for the synthesis of the amino acid tyrosine, which in turn is a precursor for the catecholamine neurotransmitters: dopamine, norepinephrine, and epinephrine.[13] This metabolic pathway highlights the critical role of phenylalanine in neurological function.

Diagram of Phenylalanine Metabolism



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of Phenylalanine to catecholamines.

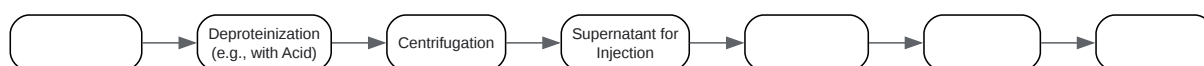
Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a widely used technique for the quantitative analysis of phenylalanine in various matrices, including plasma and other biological fluids.[15][16][17]

Experimental Protocol: HPLC Analysis of Phenylalanine

- **Sample Preparation:** Plasma samples are deproteinized, typically by the addition of an acid such as perchloric acid or sulfosalicylic acid, followed by centrifugation to remove the precipitated proteins.[13]
- **Chromatographic Separation:** The supernatant is injected onto a reverse-phase HPLC column (e.g., C18).[13] An isocratic mobile phase, for instance, a mixture of sodium acetate buffer and acetonitrile, is used for elution.[13]
- **Detection:** Phenylalanine is detected by a UV detector at a wavelength of approximately 210-215 nm.[13][18]
- **Quantification:** The concentration of phenylalanine is determined by comparing the peak area of the analyte in the sample to that of a known standard.

Diagram of HPLC Analysis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the HPLC analysis of Phenylalanine in plasma.

Section 2: Ethyl 4-aminobenzoate (Benzocaine) - The Local Anesthetic

Ethyl 4-aminobenzoate, commonly known as Benzocaine, is a widely used local anesthetic. Its primary application is in topical preparations to relieve pain and itching.[17]

Chemical Properties and Characterization

Benzocaine is the ethyl ester of 4-aminobenzoic acid. It is sparingly soluble in water but soluble in organic solvents.

Property	Value	Source
IUPAC Name	Ethyl 4-aminobenzoate	[17]
Molecular Weight	165.19 g/mol	
Melting Point	88-90 °C	[19]
Solubility in Water	Sparingly soluble	
pKa	2.5	

Spectroscopic Data:

- ¹H NMR (CDCl₃, 300 MHz): δ 7.85 (d, J=8.7 Hz, 2H, Ar-H), 6.63 (d, J=8.7 Hz, 2H, Ar-H), 4.31 (q, J=7.1 Hz, 2H, OCH₂CH₃), 4.04 (br s, 2H, NH₂), 1.36 (t, J=7.1 Hz, 3H, OCH₂CH₃).[20]
- ¹³C NMR (CDCl₃, 75 MHz): δ 166.9 (C=O), 151.0 (Ar-C), 131.7 (Ar-CH), 120.5 (Ar-C), 114.0 (Ar-CH), 60.4 (OCH₂), 14.6 (CH₃).[20]
- IR (KBr, cm⁻¹): 3424, 3346 (N-H stretch), 3225 (N-H overtone), 1687 (C=O stretch), 1601, 1575 (aromatic C=C stretch), 1282 (C-O stretch).[21]

Synthesis of Ethyl 4-aminobenzoate

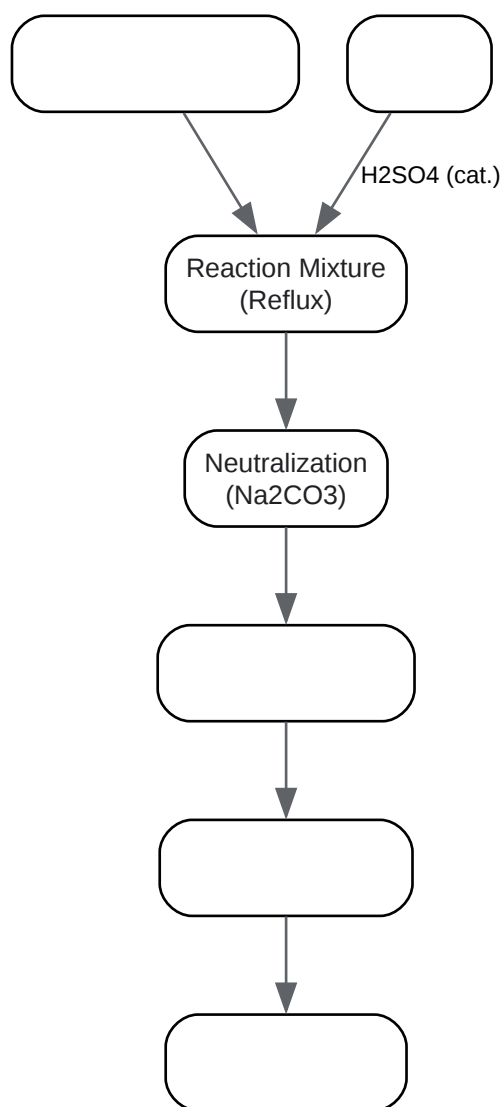
Benzocaine is commonly synthesized via the Fischer esterification of 4-aminobenzoic acid with ethanol in the presence of an acid catalyst.[22]

Experimental Protocol: Synthesis of Benzocaine

- Esterification:** In a round-bottom flask, dissolve 4-aminobenzoic acid in absolute ethanol.

- Acid Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Reflux: Heat the mixture to reflux for a specified period, typically 1-2 hours, to drive the esterification reaction to completion.
- Neutralization and Precipitation: After cooling, the reaction mixture is poured into water, and a base, such as sodium carbonate solution, is added to neutralize the excess acid and precipitate the crude benzocaine.[22]
- Purification: The crude product is collected by vacuum filtration and can be purified by recrystallization from a suitable solvent system, such as ethanol-water.

Diagram of Benzocaine Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of Benzocaine.

Biological Activity and Mechanism of Action

Benzocaine functions as a local anesthetic by blocking voltage-gated sodium channels in the neuronal membrane.[23][24] This action prevents the influx of sodium ions, which is necessary for the depolarization of the nerve membrane and the propagation of action potentials. By inhibiting this process, benzocaine effectively blocks the transmission of pain signals.[23]

Diagram of Benzocaine's Mechanism of Action



[Click to download full resolution via product page](#)

Caption: Benzocaine blocks sodium channels, inhibiting pain signal transmission.

Section 3: Ethyl 3-aminobenzoate

Ethyl 3-aminobenzoate is a structural isomer of benzocaine, with the amino group at the meta position of the benzene ring. It is also known as tricaine, and its methanesulfonate salt (MS-222) is widely used as an anesthetic for fish and other cold-blooded animals.[14][21]

Chemical Properties and Characterization

The shift in the position of the amino group from para to meta significantly influences the electronic properties and reactivity of the molecule compared to benzocaine.

Property	Value	Source
IUPAC Name	Ethyl 3-aminobenzoate	[4][5]
Molecular Weight	165.19 g/mol	[4]
Melting Point	36-39 °C	
Boiling Point	294 °C	
Solubility	Soluble in ethanol, ether	

Spectroscopic Data:

- ¹H NMR (CDCl₃, 400 MHz): δ 7.41 (s, 1H, Ar-H), 7.35 (d, J=7.7 Hz, 1H, Ar-H), 7.17 (t, J=7.7 Hz, 1H, Ar-H), 6.82 (d, J=7.7 Hz, 1H, Ar-H), 4.33 (q, J=7.1 Hz, 2H, OCH₂CH₃), 3.79 (br s, 2H, NH₂), 1.35 (t, J=7.1 Hz, 3H, OCH₂CH₃).[21]
- ¹³C NMR (CDCl₃, 101 MHz): δ 166.8 (C=O), 146.5 (Ar-C), 131.2 (Ar-C), 129.3 (Ar-CH), 119.5 (Ar-CH), 118.5 (Ar-CH), 115.6 (Ar-CH), 60.9 (OCH₂), 14.4 (CH₃).
- IR (Liquid Film, cm⁻¹): 3461, 3374 (N-H stretch), 3226 (N-H overtone), 1708 (C=O stretch), 1604, 1588 (aromatic C=C stretch), 1292 (C-O stretch).[21]

Synthesis of Ethyl 3-aminobenzoate

Similar to its para-isomer, ethyl 3-aminobenzoate can be synthesized by the Fischer esterification of 3-aminobenzoic acid with ethanol.

Experimental Protocol: Synthesis of Ethyl 3-aminobenzoate

- Esterification:** Dissolve 3-aminobenzoic acid in absolute ethanol in a round-bottom flask.
- Acid Catalysis:** Add a catalytic amount of a strong acid, such as concentrated sulfuric acid.
- Reflux:** Heat the reaction mixture to reflux for an appropriate duration to ensure complete esterification.

- **Workup:** After cooling, the mixture is typically diluted with water and neutralized with a base (e.g., sodium bicarbonate) to precipitate the product.
- **Purification:** The crude ethyl 3-aminobenzoate can be purified by extraction with an organic solvent followed by distillation or recrystallization.

Biological Activity

The primary and most well-documented biological activity of ethyl 3-aminobenzoate is its anesthetic effect on fish and amphibians.^[21] Its methanesulfonate salt, MS-222, is readily soluble in water and acts rapidly to induce anesthesia, making it a valuable tool in aquaculture and aquatic research.^[14] The mechanism of action is presumed to be similar to that of other local anesthetics, involving the blockade of sodium channels in nerve cell membranes.

Conclusion

The isomers of C₉H₁₁NO₂, particularly Phenylalanine, Ethyl 4-aminobenzoate, and Ethyl 3-aminobenzoate, exemplify the profound impact of molecular structure on chemical and biological function. From an essential component of life to a widely used pharmaceutical and a specialized anesthetic, these compounds underscore the importance of understanding isomerism in drug discovery and development. This guide has provided a detailed overview of their synthesis, characterization, and biological roles, offering a valuable resource for researchers in the chemical and biomedical sciences.

References

- Atherton, N. D., & Green, A. (1988). HPLC Measurement of Phenylalanine in Plasma. *Clinical Chemistry*, 34(11), 2241–2244. [\[Link\]](#)
- Eagle Biosciences. (n.d.). Phenylalanine, Tyrosine & Tryptophan HPLC Assay. Retrieved from [\[Link\]](#)
- Erlenmeyer, E. (1893). Über die Condensation der Hippursäure mit Phtalsäureanhydrid und mit Benzaldehyd. *Annalen der Chemie*, 275(1), 1–8. [\[Link\]](#)
- Gassman, P. G., & Gruetzmacher, G. (1976). Ethyl 4-amino-3-methylbenzoate. *Organic Syntheses*, 55, 64. [\[Link\]](#)

- HELIX Chromatography. (n.d.). HPLC Methods for analysis of Phenylalanine. Retrieved from [\[Link\]](#)
- Patil, S. G., Bagul, R. R., Kamble, V. M., & Navale, V. A. (2011). A Green Protocol for Erlenmeyer Plöchl Reaction by Using [bmIm]OH. Journal of Chemical and Pharmaceutical Research, 3(4), 285-290. [\[Link\]](#)
- PrepChem. (n.d.). Synthesis of L-phenylalanine. Retrieved from [\[Link\]](#)
- St. Paul's Cathedral Mission College. (n.d.). Spectroscopic Analysis of Organic Compounds. Retrieved from [\[Link\]](#)
- Subramanian, P. K., & Woodard, R. W. (1986). An Asymmetric Strecker Synthesis of (R)-(+)-2-Methyl-3-Phenylalanine: An Efficient Preparation. Synthetic Communications, 16(3), 337-342. [\[Link\]](#)
- Wikipedia contributors. (2023, December 12). C9H11NO2. In Wikipedia, The Free Encyclopedia. Retrieved January 21, 2026, from [\[Link\]](#)
- Wikipedia contributors. (2023, November 29). Erlenmeyer–Plöchl azlactone and amino-acid synthesis. In Wikipedia, The Free Encyclopedia. Retrieved January 21, 2026, from [\[Link\]](#)
- Organic Syntheses. (n.d.). ETHYL p-AMINO BENZOATE. Retrieved from [\[Link\]](#)
- Patsnap Synapse. (2024, June 14). What is Ethyl Aminobenzoate used for? Retrieved from [\[Link\]](#)
- ResearchGate. (2025, August 6). Simple and sensitive high performance liquid chromatographic method for the simultaneous quantitation of the phenylalanine in human plasma. Retrieved from [\[Link\]](#)
- SIELC Technologies. (2018, February 16). Ethyl 3-aminobenzoate. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). Ethyl 4-aminobenzoate. Retrieved from [\[Link\]](#)
- Study Mind. (n.d.). Introduction to Organic Chemistry - Structural Isomers (A-Level Chemistry). Retrieved from [\[Link\]](#)

- The Royal Society of Chemistry. (2009). Supplementary Material (ESI) for Chemical Communications. Retrieved from [[Link](#)]
- WebQC. (n.d.). C₉H₁₁NO₂ properties. Retrieved from [[Link](#)]
- Wikipedia contributors. (2023, October 26). Phenylalanine. In Wikipedia, The Free Encyclopedia. Retrieved January 21, 2026, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. C₉H₁₁NO₂ - Wikipedia [en.wikipedia.org]
- 2. Erlenmeyer-Plöchl Azlactone and Amino Acid Synthesis [drugfuture.com]
- 3. Structural Isomerism constitutional isomers, chain isomers, positional isomers, functional group isomers, tautomerism number of structures possible from molecular formula A level GCE AS A2 organic chemistry revision notes [docbrown.info]
- 4. brainly.com [brainly.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. studymind.co.uk [studymind.co.uk]
- 7. tandfonline.com [tandfonline.com]
- 8. The use of Strecker synthesis to make phenylalanine. Interpretation: The .. [askfilo.com]
- 9. researchgate.net [researchgate.net]
- 10. chemistnotes.com [chemistnotes.com]
- 11. Erlenmeyer–Plöchl azlactone and amino-acid synthesis - Wikipedia [en.wikipedia.org]
- 12. jocpr.com [jocpr.com]
- 13. Show how you would use a Strecker synthesis to make phenylalanine... | Study Prep in Pearson+ [pearson.com]
- 14. total-synthesis.com [total-synthesis.com]

- [15. helixchrom.com \[helixchrom.com\]](https://helixchrom.com)
- [16. prepchem.com \[prepchem.com\]](https://prepchem.com)
- [17. HPLC measurement of phenylalanine in plasma - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [18. PLASMA PHENYLALANINE DETERMINATION BY QUANTITATIVE DENSITOMETRY OF THIN LAYER CHROMATOGRAMS AND BY HIGH PERFORMANCE LIQUID CHROMATOGRAPHY IN RELATION WITH MODERN MANAGEMENT OF PHENYLKETONURIA - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [19. Preparation of Ethyl p-aminobenzoate - Chempedia - LookChem \[lookchem.com\]](https://lookchem.com)
- [20. caymanchem.com \[caymanchem.com\]](https://caymanchem.com)
- [21. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [22. What is the mechanism of Ethyl Aminobenzoate? \[synapse.patsnap.com\]](https://synapse.patsnap.com)
- [23. What is Ethyl Aminobenzoate used for? \[synapse.patsnap.com\]](https://synapse.patsnap.com)
- [24. Ethyl 3-aminobenzoate \(582-33-2\) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart \[chemchart.com\]](https://chemchart.com)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Isomers of C₉H₁₁NO₂]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b115536/docs#an-in-depth-technical-guide-to-the-isomers-of-c9h11no2\]](https://www.benchchem.com/product/b115536/docs#an-in-depth-technical-guide-to-the-isomers-of-c9h11no2)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)